

# A Technical Guide to the Physical Properties of Terephthalic Acid-d4

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## Compound of Interest

Compound Name: Terephthalic acid-d4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Terephthalic acid-d4**. The information is curated for professionals in research and development who require precise data for experimental design, analytical method development, and drug development applications.

## Core Physical Properties

**Terephthalic acid-d4**, the deuterated analog of terephthalic acid, is a valuable stable isotope-labeled compound used in a variety of research applications, including as an internal standard in mass spectrometry-based studies. Its physical properties are comparable to its non-deuterated counterpart, with slight variations attributable to the isotopic substitution.

## Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **Terephthalic acid-d4**.

Property	Value	Citations
Chemical Name	Terephthalic-2,3,5,6-d4 acid	[1][2]
Synonyms	1,4-Benzene-d4-dicarboxylic acid	[3][4]
CAS Number	60088-54-2	[1][2][3][5]
Molecular Formula	C <sub>8</sub> H <sub>2</sub> D <sub>4</sub> O <sub>4</sub> or C <sub>6</sub> D <sub>4</sub> (CO <sub>2</sub> H) <sub>2</sub>	[3][5]
Molecular Weight	170.16 g/mol	[1][2][3][5][6]
Appearance	Solid, crystalline powder	[5][7]
Melting Point	>300 °C (literature value)	[7]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO).[8] Expected to have low solubility in water and be more soluble in alkaline solutions and some polar organic solvents, similar to terephthalic acid.[9][10]	
Isotopic Purity	Typically ≥98 atom % D	[3][11]

## Experimental Protocols

Detailed experimental protocols for determining the physical properties of deuterated compounds are analogous to those for their non-labeled counterparts. Standard methodologies are described below.

### Melting Point Determination

The melting point of a crystalline solid is a key indicator of its purity. A sharp melting range typically signifies a high-purity compound.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of the finely powdered **Terephthalic acid-d4** is packed into a thin-walled capillary tube, sealed at one end, to a height of 1-2 mm.[3][5]
- **Apparatus:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or Thiele tube, in close proximity to a calibrated thermometer.[5]
- **Heating:** The apparatus is heated slowly and steadily, typically at a rate of 1-2 °C per minute as the expected melting point is approached.[6]
- **Observation:** The temperature at which the substance first begins to liquefy is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is the end of the melting range.[2][5]
- **Purity Indication:** A narrow melting range (e.g., 0.5-1.0 °C) is indicative of a pure compound. Impurities tend to depress and broaden the melting range.

## Solubility Determination

Solubility is a crucial parameter for sample preparation, formulation, and in vitro assay development.

Methodology: Shake-Flask Method

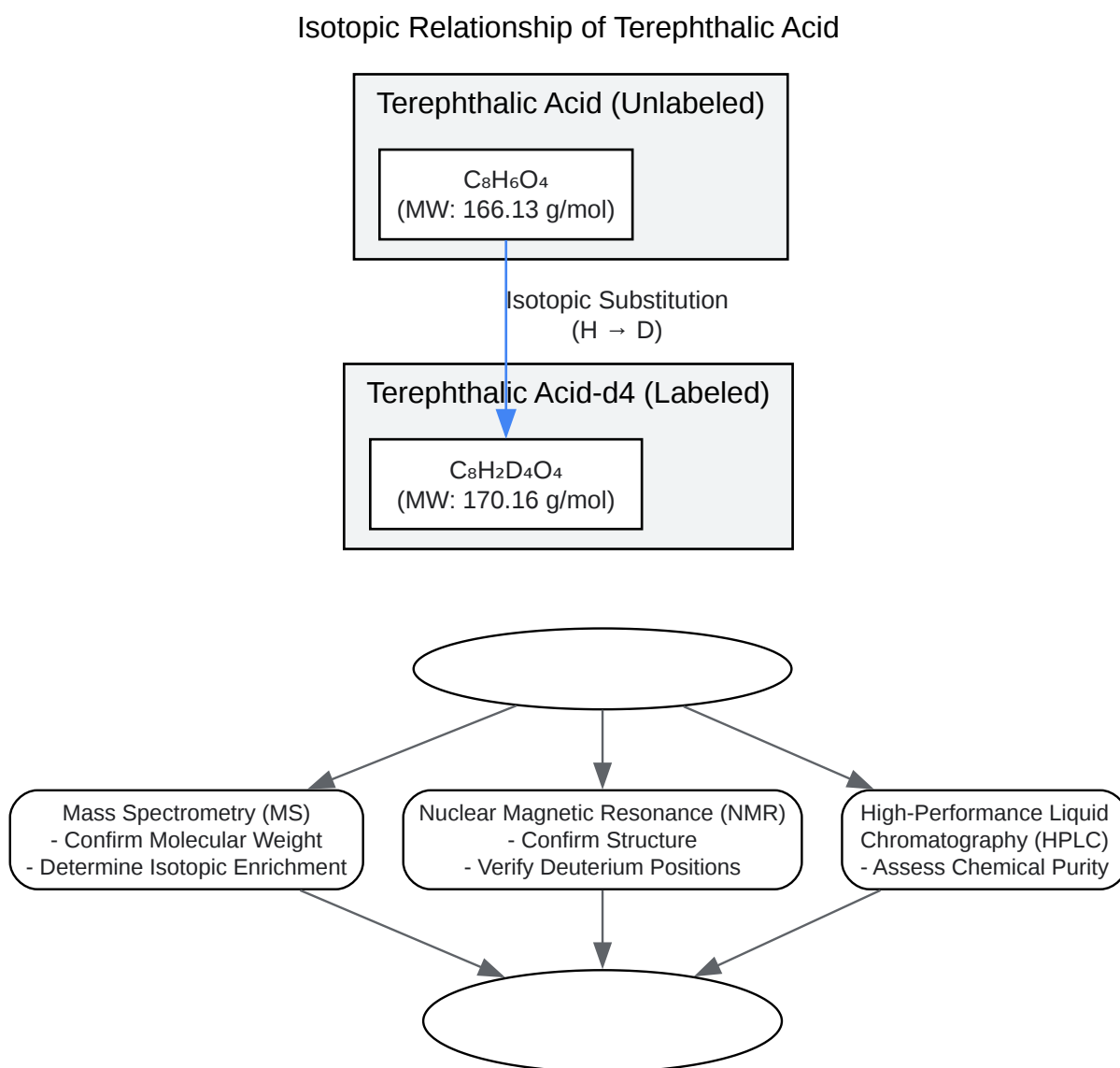
- **Equilibration:** An excess amount of **Terephthalic acid-d4** is added to a known volume of the solvent of interest (e.g., water, DMSO, buffers at various pH) in a sealed container.
- **Agitation:** The mixture is agitated at a constant temperature for a prolonged period (typically 24-72 hours) to ensure equilibrium is reached.[11]
- **Phase Separation:** The undissolved solid is separated from the saturated solution by centrifugation and/or filtration through an inert filter.[10]
- **Quantification:** The concentration of the dissolved **Terephthalic acid-d4** in the clear supernatant or filtrate is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectroscopy, against a calibration curve of known standards.[10][11]

- Reporting: The solubility is reported in units such as mg/mL or mol/L at the specified temperature and pH.[10]

## Visualizations

### Isotopic Relationship Diagram

The following diagram illustrates the structural relationship between standard Terephthalic acid and its deuterated form, **Terephthalic acid-d4**, where four hydrogen atoms on the benzene ring are substituted with deuterium.



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